

Application Notes and Protocols for Preparing 2-APQC Stock Solution

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Compound of Interest

Compound Name: 2-APQC

Cat. No.: B264682

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-APQC is a potent and selective small-molecule activator of Sirtuin-3 (SIRT3), an NAD⁺-dependent deacetylase located in the mitochondria.^{[1][2]} As an orally active compound, **2-APQC** has demonstrated significant therapeutic potential in preclinical studies, particularly in the context of cardiovascular diseases like heart failure.^{[1][3]} It exerts its protective effects by modulating mitochondrial homeostasis and inhibiting pathological signaling pathways.^{[1][2]} Proper preparation of **2-APQC** stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. These application notes provide detailed protocols for the preparation, storage, and handling of **2-APQC** solutions.

Chemical Properties of 2-APQC

A clear understanding of the physicochemical properties of **2-APQC** is fundamental for its effective use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₀ N ₄ O ₄ S	MedChemExpress
Molecular Weight	424.47 g/mol	MedChemExpress
Appearance	A crystalline solid	-
Purity	≥98%	MedChemExpress
Target	SIRT3	[3]
Binding Affinity (Kd)	2.756 μM	[3]

Experimental Protocols

1. Preparation of **2-APQC** Stock Solution for In Vitro Experiments

This protocol describes the preparation of a high-concentration stock solution of **2-APQC** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **2-APQC** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.

- Weighing: Accurately weigh the desired amount of **2-APQC** powder. For example, to prepare a 50 mM stock solution, weigh out 21.22 mg of **2-APQC**.
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **2-APQC** powder. To prepare a 50 mM stock solution from 21.22 mg of **2-APQC**, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, brief sonication in an ultrasonic water bath (5-10 minutes) can be used to aid dissolution.^[3] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles, which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 2 years).

Quantitative Data for In Vitro Stock Solution Preparation:

Desired Stock Concentration	Mass of 2-APQC (for 1 mL final volume)	Volume of DMSO	Molar Mass (g/mol)
10 mM	4.24 mg	1 mL	424.47
25 mM	10.61 mg	1 mL	424.47
50 mM	21.22 mg	1 mL	424.47
100 mM	42.45 mg	1 mL	424.47

2. Preparation of **2-APQC** Formulation for In Vivo Experiments

For animal studies, **2-APQC** can be formulated for oral gavage or intraperitoneal injection. The following are examples of solvent systems that have been used.[\[3\]](#)

Solvent Formulations for In Vivo Administration:

Formulation	Components	Solubility
Protocol 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL
Protocol 2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL
Protocol 3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL

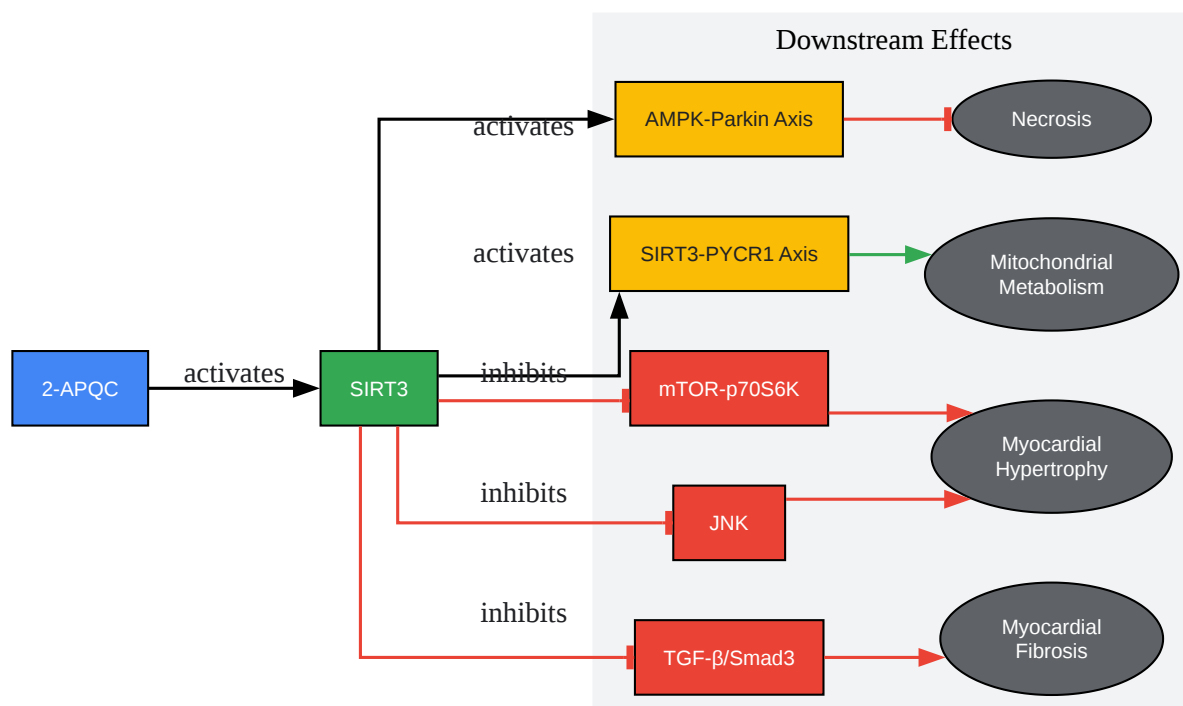
Protocol for In Vivo Formulation (Example using Protocol 1):

- **Prepare the Vehicle:** In a sterile tube, mix the solvents in the specified order and proportions: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- **Dissolve **2-APQC**:** Add the weighed **2-APQC** powder to the prepared vehicle.
- **Mix Thoroughly:** Vortex and/or sonicate the mixture until the **2-APQC** is completely dissolved and the solution is clear.
- **Administration:** The resulting solution can be administered to animals via the desired route (e.g., oral gavage, intraperitoneal injection).

Signaling Pathways and Experimental Workflows

Signaling Pathway of **2-APQC** in Cardiomyocytes

2-APQC activates SIRT3, which in turn deacetylates and activates downstream targets, leading to the inhibition of pathways involved in cardiac hypertrophy and fibrosis.

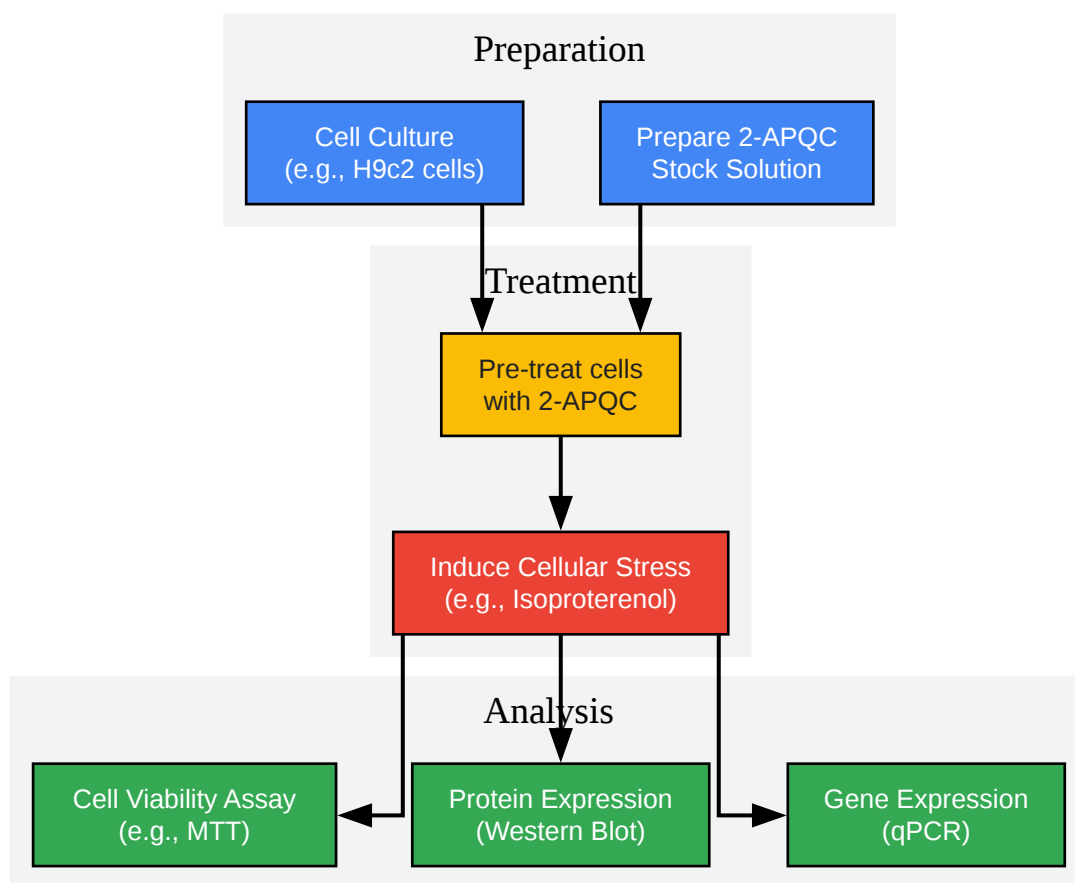


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Caption: Signaling pathway of **2-APQC** in protecting against cardiac stress.

Experimental Workflow for In Vitro Studies

This diagram outlines a typical workflow for assessing the efficacy of **2-APQC** in a cell-based assay.



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Caption: A typical workflow for in vitro experiments using **2-APQC**.

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References

- 1. 2-APQC, a small-molecule activator of Sirtuin-3 (SIRT3), alleviates myocardial hypertrophy and fibrosis by regulating mitochondrial homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
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- 3. medchemexpress.com [medchemexpress.com]
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